

Toremifene N-Oxide safety data sheet information

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Compound of Interest

Compound Name: Toremifene N-Oxide

CAS No.: 163130-29-8

Cat. No.: B566294

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Toremifene N-Oxide: Comprehensive Safety Data, Physicochemical Profiling, and Handling Protocols

Executive Summary & Chemical Identity

Toremifene N-Oxide is a critical active metabolite and recognized pharmaceutical impurity of Toremifene, a first-generation selective estrogen receptor modulator (SERM) utilized primarily in the treatment of metastatic breast cancer. For researchers and drug development professionals, understanding the physicochemical and toxicological profile of **Toremifene N-Oxide** is paramount. As an N-oxide derivative, it exhibits unique pharmacokinetic behaviors, acting potentially as an in vivo storage depot that can undergo retro-reduction back to the parent compound[1].

Handling this compound requires stringent safety protocols due to its acute oral toxicity, severe ocular hazard profile, and pronounced environmental persistence[2][3].

Table 1: Core Physicochemical Properties

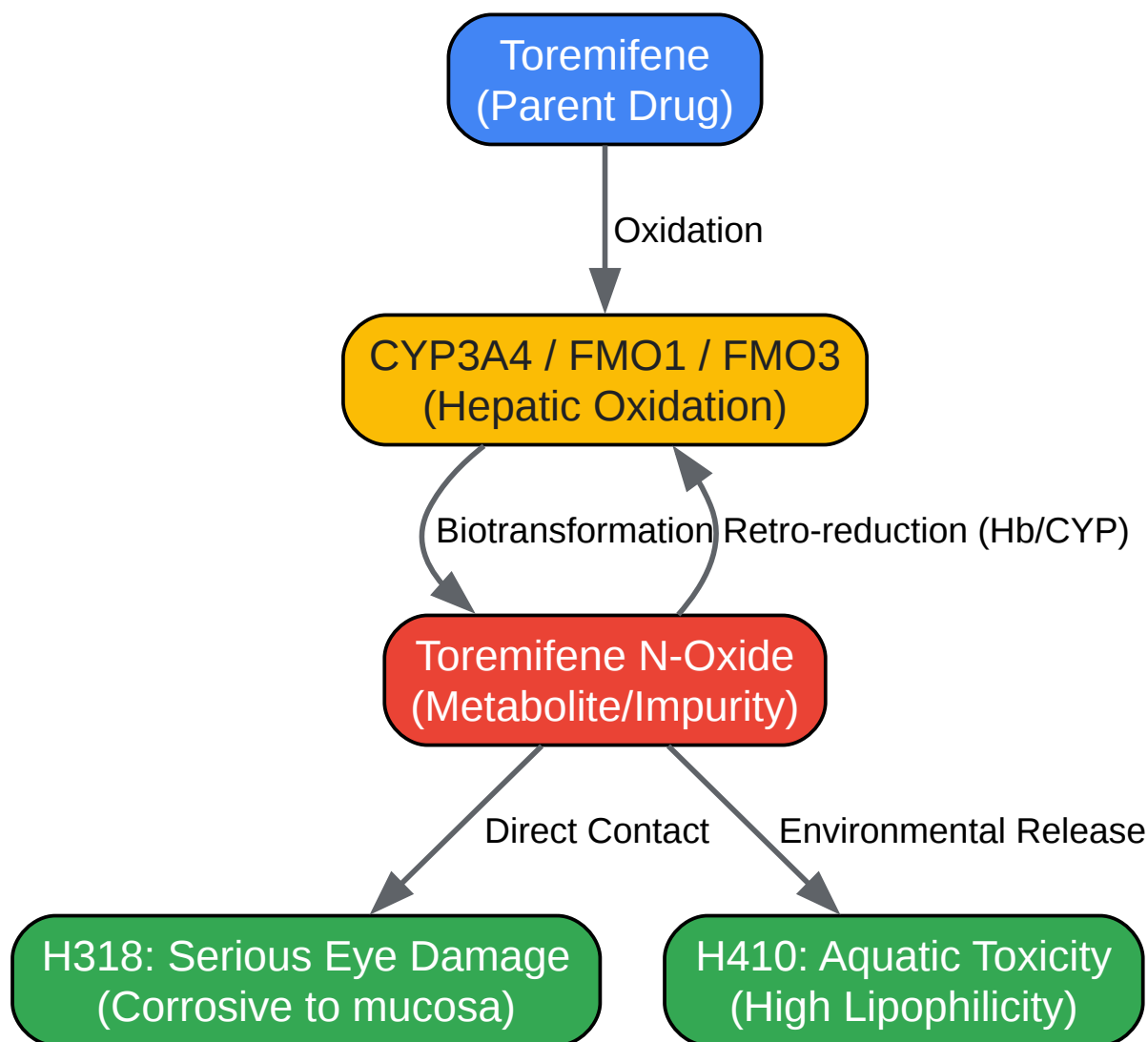
Property	Value
IUPAC / Alternate Name	2-[4-[(1Z)-4-Chloro-1,2-diphenyl-1-butenyl]phenoxy]-N,N-dimethylethanamine N-Oxide[4]
CAS Number	163130-29-8[4]
Molecular Formula	C ₂₆ H ₂₈ ClNO ₂ [4]
Molecular Weight	421.96 g/mol [4]

| Structural Class | Chlorinated triphenylethylene derivative / Tertiary amine N-oxide |

Mechanistic Biotransformation & Pharmacotoxicology

To contextualize the handling risks of **Toremifene N-Oxide**, one must understand its biological origins and reactivity. Toremifene undergoes extensive hepatic biotransformation. While cytochrome P450 enzymes (specifically CYP3A4) are primarily responsible for N-demethylation and hydroxylation[5], the formation of the N-oxide is heavily mediated by Flavin-containing monooxygenases (FMO1 and FMO3)[1].

Crucially, **Toremifene N-Oxide** is not merely a terminal elimination product. It acts as a metabolic reservoir. Under specific physiological conditions, it can be retro-reduced back to the active parent amine by cytochromes P450 and reduced hemoglobin[1]. This reversible redox cycling is a critical factor in its prolonged half-life and necessitates its classification as a hazardous substance, as accidental exposure can lead to sustained systemic SERM activity.



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Biotransformation of Toremifene to **Toremifene N-Oxide** and associated toxicity hazards.

Hazard Identification (GHS Classification)

Based on standardized Safety Data Sheets (SDS), **Toremifene N-Oxide** triggers several critical Global Harmonized System (GHS) hazard classifications[2][3][6]:

- H302 - Harmful if swallowed (Acute Toxicity, Oral - Category 4): Ingestion introduces the compound to the gastric environment where it can be rapidly absorbed or retro-reduced, leading to unintended endocrine disruption and gastric atony[2].
- H318 - Causes serious eye damage (Serious Eye Damage - Category 1): The tertiary amine N-oxide moiety can act as a localized surfactant and reactive species, causing irreversible protein denaturation in the corneal epithelium upon contact[2][6].
- H410 - Very toxic to aquatic life with long-lasting effects (Aquatic Acute 1, Chronic 1): The highly lipophilic triphenylethylene backbone resists rapid aqueous hydrolysis and biodegradation, leading to severe bioaccumulation in aquatic ecosystems[3].

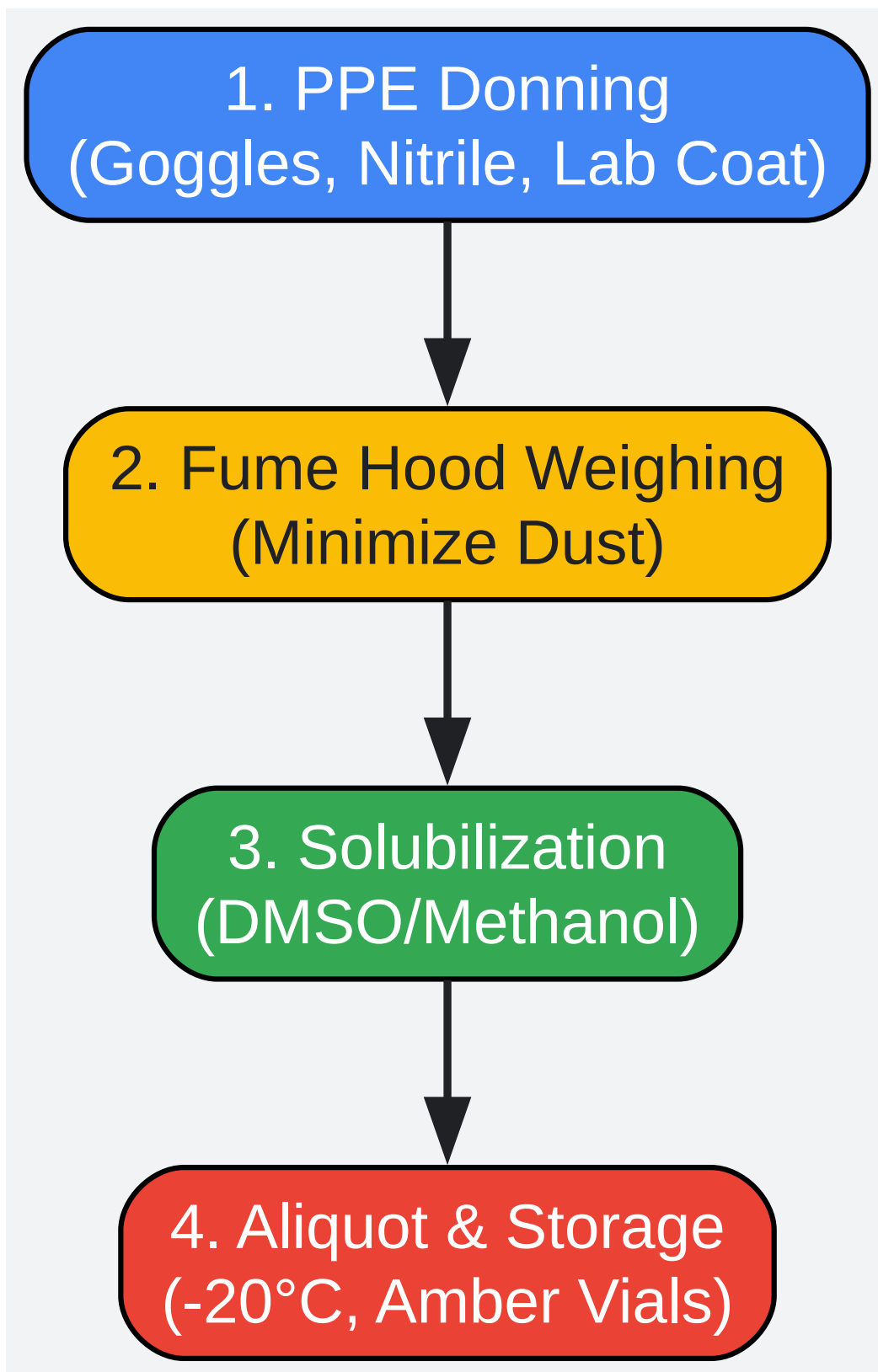
Self-Validating Laboratory Handling Protocols

As a Senior Application Scientist, I mandate that laboratory workflows must be self-validating—meaning the protocol itself contains internal checks to confirm safety and efficacy. Do not rely on assumptions; verify at every step.

Step-by-Step Solubilization & Handling Workflow:

- Engineering Controls & PPE Donning:
 - Action: Equip standard PPE (nitrile gloves, lab coat) and strictly fitted chemical splash goggles (not standard safety glasses).
 - Causality: Due to the H318 classification, any aerosolized dust contacting the ocular mucosa can cause permanent damage[2][6].
- Fume Hood Weighing:
 - Action: Weigh the solid powder exclusively inside a Class II biological safety cabinet or a calibrated chemical fume hood.

- Causality: **Toremifene N-Oxide** dust is an inhalation hazard. Airflow must be directed away from the operator to prevent respiratory tract irritation[2].
- Solubilization (Master Stock Preparation):
 - Action: Dissolve the compound in anhydrous DMSO or Methanol to create a 10 mM to 50 mM master stock.
 - Validation Check: Hold the vial against a light source. Complete solubilization is confirmed only when the solution is optically clear with zero particulate scattering. If scattering is observed, vortex and sonicate for 5 minutes.
- Aliquotting and Storage:
 - Action: Dispense into single-use amber glass vials, purge the headspace with inert gas (Argon or Nitrogen), and store at -20°C.
 - Causality: N-oxides are susceptible to photolytic degradation and thermal deoxygenation. Amber vials prevent UV-induced breakdown, and inert gas prevents ambient moisture from degrading the stock[6].



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Step-by-step workflow for the safe handling and solubilization of **Toremifene N-Oxide**.

Environmental Fate & Spill Disposal

In the event of a powder spill, do not dry sweep. Dry sweeping aerosolizes the active pharmaceutical ingredient (API).

- Protocol: Gently cover the spill with a damp absorbent pad (using water or a 10% alcohol solution to reduce surface tension). Sweep up the damp material using non-sparking tools and place it into a sealed, chemically compatible hazardous waste container[3][6].
- Environmental Causality: Because **Toremifene N-Oxide** is classified as H410, it must never be flushed down the sink. Aqueous runoff will partition into the sludge of municipal water treatment facilities and eventually poison downstream aquatic organisms[3]. All contaminated materials must be sent for high-temperature incineration by a licensed hazardous waste contractor.

References

- Safety Data Sheet - Amazon S3 (LKT Laboratories) Source: amazonaws.com URL:[[Link](#)]
- Drug interaction potential of toremifene and N-desmethyltoremifene with multiple cytochrome P450 isoforms - PubMed Source: nih.gov URL:[[Link](#)]
- Oxidation of tamoxifen by human flavin-containing monooxygenase (FMO) 1 and FMO3 to tamoxifen-N-oxide and its novel reduction back to tamoxifen by human cytochromes P450 and hemoglobin Source: researchgate.net URL:[[Link](#)]

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. s3.amazonaws.com [s3.amazonaws.com]
- 3. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]

- [4. scbt.com \[scbt.com\]](https://www.scbt.com)
- [5. Drug interaction potential of toremifene and N-desmethyltoremifene with multiple cytochrome P450 isoforms - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [6. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
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